

Navigating the Solubility Landscape of Pigment Red 264: A Technical Guide

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Compound of Interest		
Compound Name:	Pigment Red 264	
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For researchers, scientists, and professionals in drug development, understanding the solubility of active compounds and excipients is paramount. This in-depth technical guide provides a comprehensive overview of the solubility of **Pigment Red 264** in organic solvents, addressing the challenges posed by its molecular structure and offering insights into experimental determination.

Pigment Red 264, a high-performance diketopyrrolopyrrole (DPP) pigment, is renowned for its vibrant color, and exceptional stability against heat, light, and weathering.[1] These very properties, stemming from its rigid, planar molecular structure and strong intermolecular hydrogen bonding, also contribute to its generally low solubility in common organic solvents.[2] This guide synthesizes the available data on its solubility, outlines detailed experimental protocols for its determination, and provides a visual workflow to aid researchers in their laboratory practices.

Quantitative and Qualitative Solubility Data

Direct quantitative solubility data for **Pigment Red 264** in a range of organic solvents is not extensively available in published literature. This is largely due to its classification as a pigment, which is intended to be insoluble in the medium in which it is dispersed. However, some data points and qualitative assessments provide valuable insights.

One source indicates that the solubility of **Pigment Red 264** in water is less than 0.1 g/L, effectively classifying it as insoluble.[3] While specific values for organic solvents are scarce,



the pigment's resistance to various solvents is often reported on a scale of 1 to 5, where 5 signifies excellent resistance (i.e., very low solubility).

It is crucial to note that the solubility of diketopyrrolopyrrole pigments can be significantly enhanced through chemical modification, such as N-alkylation of the DPP core.[2][4][5] For instance, certain N-alkylated DPP derivatives have demonstrated solubilities in tetrahydrofuran (THF) and N-methyl-2-pyrrolidone (NMP) in the range of 7 to 14 g/100 mL.[6] This highlights a potential strategy for researchers working with DPP-based chromophores in solution-phase applications.

Table 1: Solubility and Resistance of Pigment Red 264 in Various Solvents

Solvent	Quantitative Solubility	Resistance Rating (1-5)	Notes
Water	< 0.1 g/L[3]	-	Insoluble.
Ethanol	Data not available	5[7]	Excellent resistance.
Ester (e.g., Ethyl Acetate)	Data not available	5[7]	Excellent resistance.
Benzene	Data not available	5[7]	Excellent resistance.
Ketone (e.g., Acetone)	Data not available	5[7]	Excellent resistance.
N-Methyl-2- pyrrolidone (NMP)	Data not available for PR 264. (7-14 g/100 mL for some N- alkylated DPPs[6])	-	Generally a stronger solvent for DPPs.
Tetrahydrofuran (THF)	Data not available for PR 264. (7-14 g/100 mL for some N- alkylated DPPs[6])	-	Solubility is expected to be low.

Note: Resistance ratings are on a scale of 1 to 5, where 5 indicates the highest resistance to bleeding or dissolution.



Experimental Protocol for Determining Pigment Solubility

For researchers requiring precise solubility data for their specific applications, direct experimental determination is recommended. The following protocol outlines a standard gravimetric method for quantifying the solubility of **Pigment Red 264** in an organic solvent.

Objective: To determine the saturation solubility of **Pigment Red 264** in a given organic solvent at a specified temperature.

Materials:

- Pigment Red 264 powder
- Selected organic solvent(s) of appropriate purity
- Temperature-controlled shaker or stirring plate with a water bath
- Centrifuge
- Analytical balance (accurate to at least 0.1 mg)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Oven

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **Pigment Red 264** to a known volume of the organic solvent in a sealed container. The excess is crucial to ensure saturation is reached.
 - Place the container in a temperature-controlled shaker or a water bath on a stirring plate.



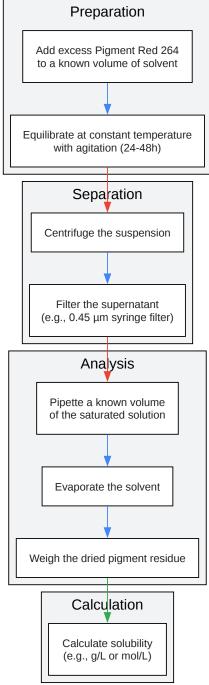
- Agitate the mixture at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is established.
- Separation of Undissolved Pigment:
 - After the equilibration period, allow the suspension to settle.
 - To separate the saturated solution from the undissolved pigment, centrifuge the mixture at a high speed.
 - Carefully decant the supernatant. For more precise separation, filter the supernatant through a syringe filter compatible with the solvent.
- Gravimetric Analysis:
 - Accurately pipette a known volume of the clear, saturated solution into a pre-weighed, dry container (e.g., a glass vial or aluminum pan).
 - Place the container in an oven at a temperature sufficient to evaporate the solvent without degrading the pigment. The evaporation temperature should be below the pigment's decomposition temperature.
 - Once the solvent has completely evaporated, cool the container in a desiccator to prevent moisture absorption.
 - Weigh the container with the dried pigment residue.
- Calculation of Solubility:
 - Calculate the mass of the dissolved pigment by subtracting the initial weight of the empty container from the final weight.
 - The solubility can then be expressed in various units, such as grams per liter (g/L) or moles per liter (mol/L), by dividing the mass of the dissolved pigment by the volume of the solvent used.

Logical Workflow for Solubility Determination



The following diagram illustrates the logical steps involved in the experimental determination of pigment solubility.

Workflow for Pigment Solubility Determination



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